

Scientific Profile of Delmitide (RDP58)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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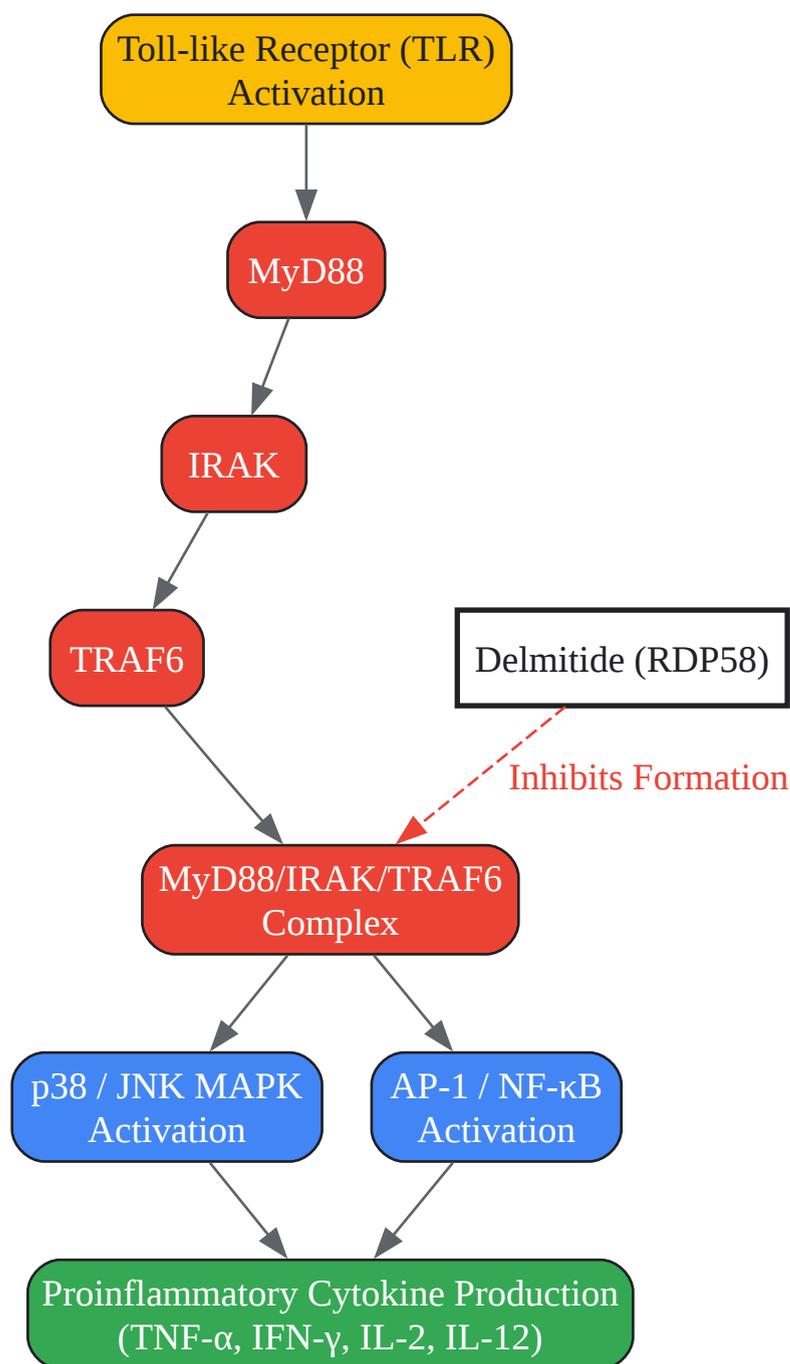
The table below summarizes the core scientific data available for **Delmitide** from published studies.

Attribute	Details
Other Name(s)	RDP58 [1]

| **Sequence** | 2HN-r-nle-nle-nle-r-nle-nle-nle-g-y-CONH₂ (A D-amino acid decapeptide; **r** = Arginine, **nle** = Norleucine, **g** = Glycine, **y** = Tyrosine) [1] | | **Mechanism of Action** | Inhibits proinflammatory cytokine (TNF- α , IFN- γ , IL-2, IL-12) synthesis at a **post-transcriptional step**; disrupts formation of the MyD88/IRAK/TRAF6 protein complex in the TLR signaling pathway [1] | | **Key Preclinical Findings** | • Reduced diarrhoea and weight loss in TNBS-induced colitis in rats [1] • Improved histological and macroscopic inflammation scores [1] • Decreased IFN- γ and TNF production in biopsies from Crohn's disease patients [1] | | **Reported Clinical Findings** | • **Potential novel therapy** for ulcerative colitis, effective in a clinical study (no head-to-head data provided) [1] • Little to no systemic absorption after oral administration in dogs and mice [1] • Reported as safe and well-tolerated [1] |

Delmitide's Mechanism of Action

Based on the available literature, **Delmitide** exerts its anti-inflammatory effect by locally disrupting a key signaling pathway responsible for the production of proinflammatory cytokines. The following diagram illustrates this mechanism.



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Diagram: Proposed Anti-inflammatory Mechanism of Delmitide

The diagram shows that **Delmitide** is proposed to act by targeting the early intracellular signaling events following Toll-like receptor (TLR) activation. It disrupts the protein-protein interactions necessary to form the MyD88/IRAK/TRAF6 complex, thereby preventing the downstream activation of MAPK and NF-κB pathways that drive the production of proinflammatory cytokines [1].

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References

1. : A novel peptide with anti-inflammatory... - Creative Peptides Delmitide [creative-peptides.com]

To cite this document: Smolecule. [Scientific Profile of Delmitide (RDP58)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525597#delmitide-head-to-head-trial>]

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